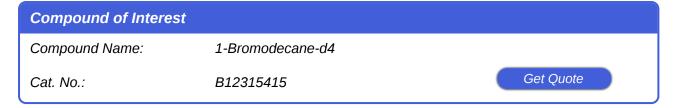


An In-depth Technical Guide to the Physical Properties of 1-Bromodecane-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **1-Bromodecane-d4**. Due to the limited availability of direct experimental data for this specific deuterated compound, this guide presents estimated values based on the known properties of its non-deuterated analog, **1-bromodecane**, and the general effects of deuteration on n-alkanes. Detailed experimental protocols for the determination of these properties are also provided.

Core Physical Properties

The introduction of deuterium in place of protium (¹H) can lead to subtle but measurable changes in the physical properties of a molecule. These differences, known as isotopic effects, arise from the greater mass of deuterium and the stronger, shorter carbon-deuterium (C-D) bond compared to the carbon-hydrogen (C-H) bond. For n-alkanes, deuteration typically leads to a slight decrease in the boiling point and a more complex, less predictable effect on the melting point.[1]

The following table summarizes the key physical properties of **1-Bromodecane-d4**, with estimated values derived from the properties of **1-bromodecane**.



Physical Property	1-Bromodecane (Non- deuterated)	Estimated 1- Bromodecane-d4
Molecular Formula	C10H21Br	C10H17D4Br
Molecular Weight	221.18 g/mol [2][3][4]	~225.20 g/mol
Boiling Point	238 °C (at 1013 mbar)[4][5][6] [7]	Slightly lower than 238 °C
Melting Point	-29.6 °C to -30 °C[4][6][7]	May vary slightly from -30 °C
Density	~1.060 - 1.07 g/cm³ (at 20-25 °C)[4][5][6][7]	Slightly higher than 1.07 g/cm³
Refractive Index (n20/D)	~1.456	Similar to 1.456
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.[8][9]	Insoluble in water; soluble in organic solvents.

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of liquid compounds such as **1-Bromodecane-d4**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Method: Thiele Tube Method[10][11]

This micro-method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heating source (Bunsen burner or oil bath).
- Procedure:



- Fill the small test tube to about half-full with the liquid sample of 1-Bromodecane-d4.
- Place the capillary tube into the test tube with the open end down.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Place the assembly into the Thiele tube containing heating oil, making sure the sample is immersed.
- Gently heat the side arm of the Thiele tube.
- Observe a stream of bubbles emerging from the capillary tube as the liquid heats up and expels the trapped air.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point. Record this temperature.

Determination of Density

Density is the mass of a substance per unit volume.

Method: Pycnometer or Graduated Cylinder and Balance[12][13][14][15]

- Apparatus: Pycnometer or a graduated cylinder, and an analytical balance.
- Procedure:
 - Carefully weigh a clean, dry pycnometer or graduated cylinder.
 - Fill the container with a known volume of 1-Bromodecane-d4, taking care to avoid air bubbles.
 - Weigh the container with the liquid.



- The mass of the liquid is the difference between the two weighings.
- Calculate the density by dividing the mass of the liquid by its volume.
- Ensure the measurement is performed at a constant, recorded temperature as density is temperature-dependent.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

Method: Abbe Refractometer[16][17][18][19]

- Apparatus: Abbe refractometer, light source, and a constant temperature water bath.
- Procedure:
 - Ensure the prism of the refractometer is clean and dry.
 - Calibrate the instrument using a standard sample with a known refractive index.
 - Place a few drops of 1-Bromodecane-d4 onto the prism.
 - Close the prism and allow the sample to reach the desired temperature, typically 20°C, by circulating water from the water bath.
 - Adjust the light source and focus the eyepiece to see a clear borderline between light and dark fields.
 - Align the borderline with the crosshairs in the eyepiece.
 - Read the refractive index value from the scale.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Method: Qualitative Solubility Test[20][21][22][23][24]



- Apparatus: Small test tubes, a vortex mixer (optional).
- Procedure:
 - Place a small amount (e.g., 0.1 mL) of 1-Bromodecane-d4 into a test tube.
 - Add approximately 1 mL of the solvent to be tested (e.g., water, ethanol, ether, acetone) in small portions.
 - After each addition, shake the test tube vigorously.
 - Observe whether the liquid forms a single homogeneous phase (soluble) or remains as separate layers (insoluble).
 - Record the solubility in each solvent.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of **1-Bromodecane-d4**.



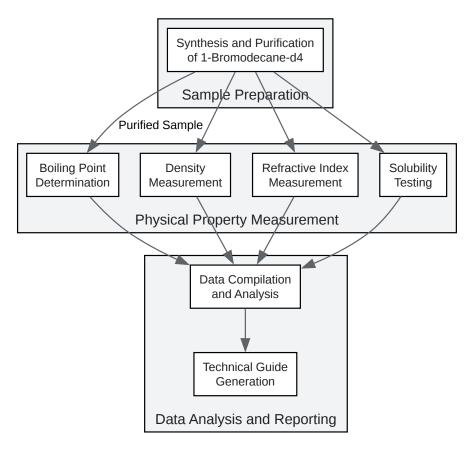


Figure 1: Experimental Workflow for Physical Property Determination of 1-Bromodecane-d4

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Figure 1: Experimental Workflow for Physical Property Determination.

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